Synthesis of Cyclopropylmethanol via Reduction Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name:	*1-Cyclopropylethanol*
CAS No.:	*765-42-4*
Cat. No.:	*B1359789*

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Abstract

Cyclopropylmethanol is a valuable building block in organic synthesis, frequently utilized in the preparation of pharmaceuticals and agrochemicals. Its synthesis is commonly achieved through the reduction of various cyclopropane-containing precursors. This document provides detailed application notes and experimental protocols for the synthesis of cyclopropylmethanol via the reduction of cyclopropanecarboxylic acid, its esters, cyclopropanecarbaldehyde, and cyclopropyl ketones. The protocols are based on established literature and provide comprehensive methodologies and quantitative data to aid researchers in the efficient and safe production of this important intermediate.

Introduction

The cyclopropyl group is a key structural motif in a multitude of biologically active molecules, imparting unique conformational constraints and metabolic stability. Cyclopropylmethanol

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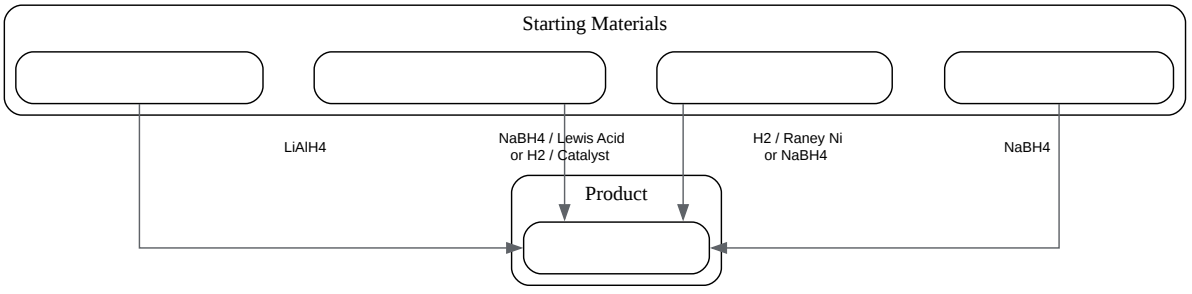
serves as a versatile starting material for the introduction of this moiety.[1] The selection of a synthetic route to cyclopropylmethanol often depends on the availability of starting materials, desired scale, and safety considerations. Reduction reactions offer a direct and efficient means of obtaining cyclopropylmethanol from readily accessible precursors. This document outlines four principal reductive pathways:

- Reduction of Cyclopropanecarboxylic Acid: Strong reducing agents like Lithium Aluminum Hydride (LiAlH4) are typically employed for this transformation.
- Reduction of Cyclopropanecarboxylic Acid Esters: This can be achieved using hydride reagents or through catalytic hydrogenation.
- Reduction of Cyclopropanecarbaldehyde: Catalytic hydrogenation using catalysts such as Raney Nickel or reduction with hydride reagents like Sodium Borohydride are effective methods.
- Reduction of Cyclopropyl Ketones: Mild reducing agents such as Sodium Borohydride are suitable for this conversion.[1]

Reductive Synthesis Pathways

The following diagram illustrates the common reductive pathways to synthesize cyclopropylmethanol from different starting materials.



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Caption: Reductive pathways to cyclopropylmethanol.

Quantitative Data Summary

The following tables summarize the quantitative data for the different reduction methods described in the protocols.

Table 1: Reduction of Cyclopropanecarboxylic Acid Derivatives

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Starting Material	Reducing Agent/Catalyst	Solvent	Temp. (°C)	Time (h)	Yield (%)	Purity (%)	Reference
Cyclopropanecarboxylic Acid	LiAlH4	THF	RT - Reflux	-	High	>95	[2][3]
Methyl Cyclopropanecarboxylate	NaBH4 / AlCl3	Methanol	0 - RT	Overnight	74.3	High	
Methyl Cyclopropanecarboxylate	NaBH4 / LiCl	Methanol	0 - RT	Overnight	55.0	High	[4]
Methyl Cyclopropanecarboxylate	NaBH4 / SnCl4	Methanol	0 - RT	Overnight	65.2	High	[4]
Methyl Cyclopropanecarboxylate	Metallic Sodium	Methanol	Reflux	8-20	88	99.5	[5]
Methyl Cyclopropanecarboxylate	H2 / ZnO	-	297	-	92 (Selectivity)	-	

Table 2: Reduction of Cyclopropyl Aldehydes and Ketones

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Starting Material	Reducing Agent/ Catalyst	Solvent	Temp. (°C)	Pressure (bar)	Time (h)	Yield (%)	Purity (%)	Reference
Cyclopropanecarbaldehyde	H2 / Raney Ni	Cyclohexane	25 - 28	4.72	7	>97 (Selectivity)	-	[2]
Cyclopropanecarbaldehyde	H2 / Raney Ni	-	25 - 28	4.80	40	99.7	99.7	[2]
Cyclopropanecarbaldehyde	NaBH4	Ethanol	0 - RT	-	0.25	High	-	[6]
Cyclopropyl Methyl Ketone	NaBH4	Ethanol	RT	-	-	High	-	[1]

Experimental Protocols

Protocol 1: Reduction of Cyclopropanecarboxylic Acid with Lithium Aluminum Hydride (LiAlH4)

This protocol describes the reduction of cyclopropanecarboxylic acid to cyclopropylmethanol using the powerful reducing agent LiAlH4.[2][3]

Workflow:

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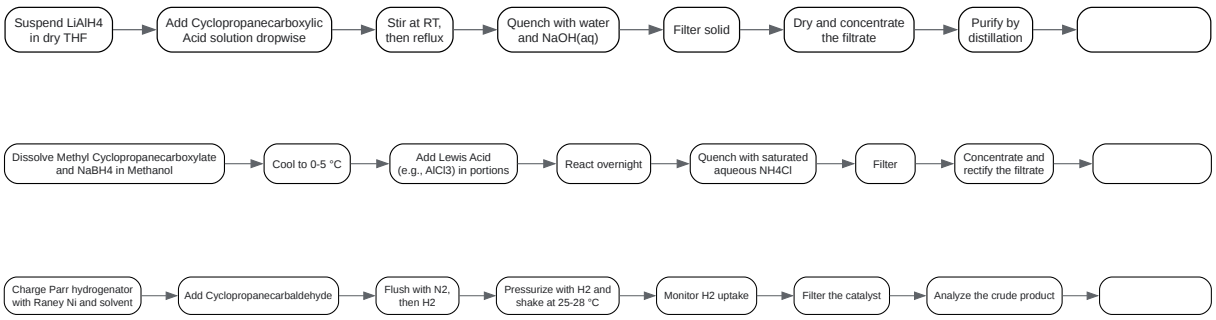

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